

Separation of (+)-Isopulegol isomers by fractional distillation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Isopulegol

Cat. No.: B010017

[Get Quote](#)

References

- 1. 2-Naphthoic acid - Wikipedia [en.wikipedia.org]
- 2. 2-Naphthoic acid | C₁₁H₈O₂ | CID 7123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CN106431886A - Preparation method of 2-naphthonic acid - Google Patents [patents.google.com]
- 4. 2-Naphthoic Acid | High-Purity Reagent [benchchem.com]
- 5. 2-Naphthoic acid | 93-09-4 [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. Exploring a 2-Naphthoic Acid Template for the Structure-Based Design of P2Y₁₄ Receptor Antagonist Molecular Probes - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Alicyclic Ring Size Variation of 4-Phenyl-2-naphthoic Acid Derivatives as P2Y₁₄ Receptor Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 2-Naphthoic acid 98 93-09-4 [sigmaaldrich.com]
- 12. helixchrom.com [helixchrom.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. researchgate.net [researchgate.net]

- 15. Page loading... [wap.guidechem.com]
- 16. benchchem.com [benchchem.com]
- 17. benchchem.com [benchchem.com]
- 18. Organic Syntheses Procedure [orgsyn.org]
- 19. benchchem.com [benchchem.com]
- 20. pubs.acs.org [pubs.acs.org]
- 21. Editor's Highlight: Microbial-Derived 1,4-Dihydroxy-2-naphthoic Acid and Related Compounds as Aryl Hydrocarbon Receptor Agonists/Antagonists: Structure–Activity Relationships and Receptor Modeling - PMC [pmc.ncbi.nlm.nih.gov]
- 22. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Separation of (+)-Isopulegol isomers by fractional distillation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010017#separation-of-isopulegol-isomers-by-fractional-distillation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

